High-Maturity Geochemical Thermometry: Diamondoid Indices vs. Vitrinite Reflectance[1][2][3]

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Compound of Interest

Compound Name:	*1e,4a-Dimethyladamantane*
CAS No.:	*24145-88-8*
Cat. No.:	*B13898851*

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Executive Summary

In petroleum geochemistry, assessing thermal maturity in the "oil window" (

0.6–1.3%) is well-served by traditional biomarkers (steranes, hopanes). However, a critical analytical blind spot exists in the condensate and dry gas windows (

> 1.3%), where traditional biomarkers thermally degrade and vitrinite particles are often absent (e.g., in marine carbonate source rocks or migrated fluids).

This guide objectively compares Diamondoid Maturity Parameters against the industry standard Vitrinite Reflectance (

). It demonstrates that while

remains the baseline for kerogen-rich source rocks, diamondoid indices (specifically MAI and MDI) provide a superior, chemically robust alternative for high-maturity fluids and source rocks where vitrinite is suppressed or absent.

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Part 1: The Scientific Foundation

Thermodynamic Stability & Isomerization

The utility of diamondoids (nanodiamonds) as geochemical thermometers relies on the thermodynamic stability difference between isomers.

- Mechanism: Diamondoids form via Lewis acid-catalyzed rearrangement of polycyclic hydrocarbons.[1] As thermal stress increases, isomers with substituents at secondary (bridge) carbon positions rearrange into isomers with substituents at tertiary (bridgehead) carbon positions.
- The Driver: Bridgehead positions are thermodynamically more stable due to reduced steric strain compared to secondary positions.
- The Result: Ratios of Stable Isomer / (Stable + Unstable Isomer) increase monotonically with thermal maturity.

Visualization: Isomerization Logic

The following diagram illustrates the shift from unstable to stable isomers under thermal stress.

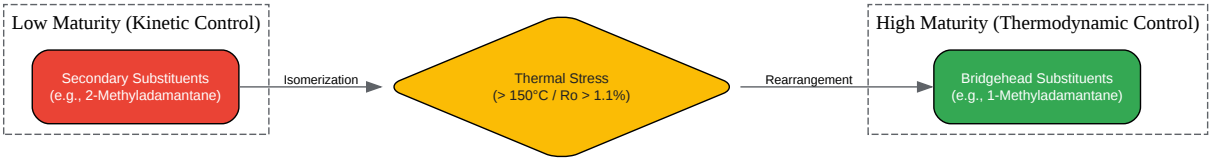

Figure 1: Thermodynamic shift from secondary (unstable) to bridgehead (stable) isomers.

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Part 2: Comparative Analysis

Diamondoids vs. Alternatives

The following table contrasts the operational range and limitations of diamondoid indices against standard maturity proxies.

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Feature	Vitrinite Reflectance ( )	Biomarkers (Steranes/Hopanes)	Diamondoid Indices (MAI/MDI)
Target Matrix	Kerogen (Source Rock)	Oil & Source Rock	Oil, Condensate, Gas, Source Rock
Maturity Range	Immature to Metamorphic ( )	Early to Peak Oil ( )	Late Oil to Dry Gas ( )
Mechanism	Optical Reflectivity (Carbonization)	Isomerization/Aromatization	Isomerization (Thermodynamic)
Key Limitation	Susceptible to "Suppression" in liptinite-rich rocks; Absent in oils.	Destroyed by thermal cracking at .	Low concentration in immature samples; Requires GC-MS/MS for low abundance.
Precision	High (if vitrinite is abundant)	High (in oil window)	Highest in cracking window

Key Correlation Parameters

Two primary indices are universally recognized for their strong linear correlation with

in the high-maturity window (

1.1% – 2.0%+).

1. Methyladamantane Index (MAI)

- Formula:

  [2][3]

- Correlation: MAI shows a linear increase starting at approx.

  0.9%.

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- Limit: Reaches equilibrium (~98%) at very high maturity (

  > 2.2%), limiting resolution in the dry gas window.

2. Methyldiamantane Index (MDI)[2][3]

- Formula:

  [2][3]

- Correlation: MDI is more sensitive in the late cracking window (

  1.3% – 3.5%).

- Advantage: Diamantanes are thermally more stable than adamantanes, making MDI the preferred proxy for ultra-deep gas reservoirs.

Part 3: Experimental Protocol (Self-Validating System)

To ensure Trustworthiness and reproducibility, the following protocol utilizes Deuterated Internal Standards (ISTD) to correct for matrix effects and instrument drift. This is a self-validating workflow.

Workflow Diagram

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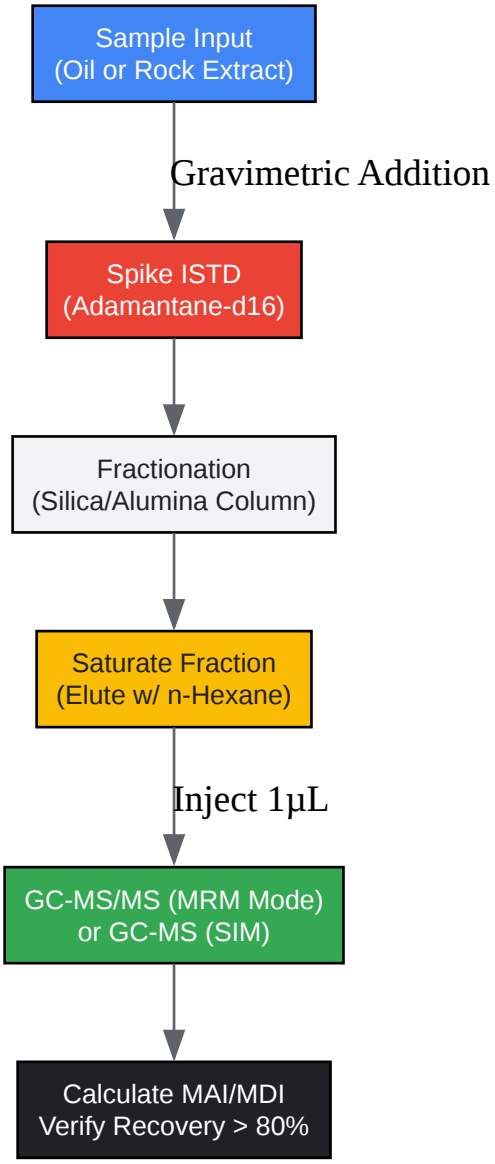

Figure 2: Quantitative Analytical Workflow for Diamondoid Assessment.

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Step-by-Step Methodology

1. Sample Preparation & Spiking (Validation Step)

- Weigh 50-100 mg of crude oil or source rock extract.
- Critical Step: Add a known quantity of Adamantane-d16 (internal standard). This allows you to calculate absolute concentrations and verify recovery rates. If recovery is <80%, the extraction must be repeated.

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2. Fractionation

- Use a standard liquid chromatography column (Silica Gel/Alumina).
- Elute the Saturate Fraction using n-hexane. Diamondoids co-elute with saturated hydrocarbons.
- Note: For high-maturity condensates, the whole oil can often be analyzed directly, but fractionation improves signal-to-noise ratio.

3. Instrumental Analysis (GC-MS)

- Standard: Agilent 7890/5977 or equivalent.
- Column: DB-5MS or HP-5MS (60m x 0.25mm x 0.25µm). A 60m column is recommended to resolve 1-MA from 2-MA completely.
- Mode:
  - SIM (Selected Ion Monitoring): Monitor ions m/z 135 (Adamantanes), m/z 136 (Adamantane-d16), m/z 149 (Methyladamantanes), m/z 163 (Dimethyladamantanes), m/z 187 (Diamantanes).
  - MRM (Multiple Reaction Monitoring): Required for low-concentration samples (source rocks) to eliminate matrix interference (e.g., co-eluting n-alkanes).

4. Calculation & QC

- Identify peaks based on relative retention times (1-MA elutes before 2-MA; 4-MD elutes after 1-MD and 3-MD).
- Calculate MAI and MDI ratios using peak areas.
- QC Check: Verify the signal-to-noise ratio of the m/z 136 (ISTD) peak is >10:1.

Part 4: Data Interpretation

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When correlating your experimental data with Vitrinite Reflectance, use the following empirical calibrations (derived from Chen et al., 1996 and verified by subsequent studies):

Conversion Equations

While basin-specific calibration is ideal, these global baselines provide accurate estimates for Type II/III kerogen equivalents:

- For MAI (Valid for

  0.9% – 2.0%):

  (Note: MAI is expressed as a percentage, e.g., 60)

- For MDI (Valid for

  1.1% – 3.5%):

Interpretation Guide

- MAI < 50%: Immature to Early Oil Window. Diamondoid analysis is likely unnecessary; use biomarkers.
- MAI 50–90%: Peak to Late Oil Window (

  0.9–1.6%). Active cracking of kerogen.

- MDI > 40%: Condensate/Dry Gas Window (

  > 1.3%). This indicates the thermal destruction of liquid oil (cracking).

References

- Chen, J.H., et al. (1996). "Diamondoid hydrocarbon ratios: Novel maturity indices for highly mature crude oils."[4] Organic Geochemistry.
- Dahl, J.E., et al. (1999). "Diamondoid hydrocarbons as indicators of natural oil cracking."[5] Nature.[5]

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- Wei, Z., et al. (2006). "Origin and evolution of diamondoids in oil and gas." Geochemical Journal.
- Fang, C., et al. (2012). "Quantification of diamondoids in crude oils using GC–MS–MS." Fuel.
- Schulz, L.K., et al. (2001). "Identification and significance of diamondoids in petroleum." Organic Geochemistry.

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Sources

- 1. Molecular size and shape properties of diamondoid molecules occurring in crude oil - Arabian Journal of Chemistry [arabjchem.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Diamondoid Characterization in Condensate by Comprehensive Two-Dimensional Gas Chromatography with Time-of-Flight Mass Spectrometry: The Junggar Basin of Northwest China - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Diamondoids and thiadiamondoids generated from hydrothermal pyrolysis of crude oil and TSR experiments - PMC [pmc.ncbi.nlm.nih.gov]
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